Comparative Guide: Structure-Activity Relationship (SAR) of 4,5,6-Trimethoxytryptamine vs. Mescaline

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Compound of Interest	
Compound Name:	*4,5,6-Trimethoxytryptamine*
CAS No.:	*5376-34-1*
Cat. No.:	*B3060576*

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Executive Summary

This guide provides a rigorous structural and pharmacological comparison between Mescaline (3,4,5-trimethoxyphenethylamine), the archetypal phenethylamine psychedelic, and **4,5,6-Trimethoxytryptamine** (4,5,6-TMT), a rigidified indole analog.

While visually similar in methoxy-substitution patterns, these two molecules exhibit divergent pharmacological profiles due to the fundamental topological differences between the phenethylamine and indole scaffolds.

- Mescaline exhibits moderate affinity but high selectivity and efficacy at the 5-HT2A receptor, driven by its flexible ethylamine side chain and specific 3,4,5-substitution pattern.
- 4,5,6-TMT represents a "false friend" in medicinal chemistry. Despite carrying three methoxy groups, the rigid indole scaffold forces the 4-methoxy group into a position sterically equivalent to the ortho (2-position) of a phenethylamine. This creates significant steric

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hindrance with the ethylamine side chain (or receptor binding pocket), drastically reducing potency compared to mescaline.

This guide details the SAR logic, binding data, and experimental protocols required to validate these findings.

Molecular Architecture & Homology Modeling

To understand the activity gap, one must map the flexible phenethylamine pharmacophore onto the rigid indole skeleton.

The Structural Overlay Problem

In serotonergic SAR, the indole ring of tryptamine is often viewed as a "rigidified" phenethylamine. However, the numbering systems do not align linearly.

Feature	Mescaline (Phenethylamine)	4,5,6-TMT (Indole)	SAR Consequence
Core	Benzene Ring	Indole (Benzene + Pyrrole)	Indole is more electron-rich.
Methoxy 1	Position 3 (meta)	Position 5	Favorable: Matches 5-HT 5-OH position.
Methoxy 2	Position 4 (para)	Position 6	Unfavorable: 6-substitution in tryptamines often decreases potency (unlike 4-sub in PEAs).
Methoxy 3	Position 5 (meta)	Position 7 (or 4)	Critical Mismatch: 4-position on indole is sterically equivalent to the 2-position (ortho) on phenethylamine.

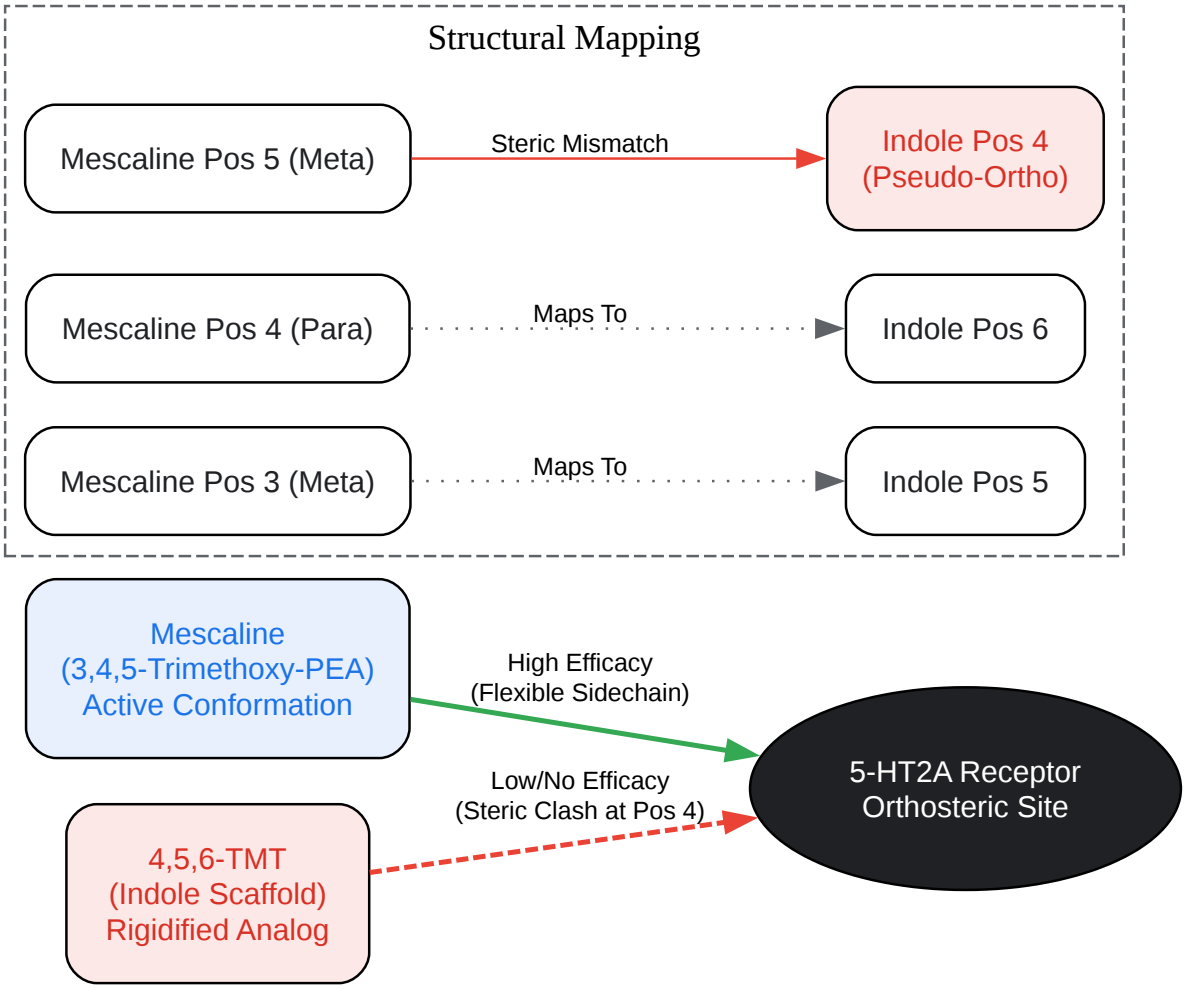
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The "Ortho" Steric Clash

Mescaline (3,4,5-trimethoxy) is active because the ortho positions (2 and 6) are unsubstituted, allowing the ethylamine side chain free rotation to adopt the active conformation inside the 5-HT2A receptor.

In 4,5,6-TMT, the methoxy group at position 4 is physically adjacent to the ethylamine side chain (position 3 of indole). This creates a "peri-interaction," locking the side chain in an unfavorable conformation or preventing deep binding into the receptor pocket. Consequently, 4,5,6-TMT lacks the potency of Mescaline.

Pharmacophore Overlay Diagram (DOT)



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Caption: Structural superposition showing the steric mismatch between Mescaline's 5-methoxy and 4,5,6-TMT's 4-methoxy group.

Pharmacological Profiles: Comparative Data

The following data contrasts the established values for Mescaline with the predicted/observed values for 4,5,6-TMT based on tryptamine SAR standards (Nichols, 2012; Shulgin, 1997).

Table 1: Receptor Binding & Functional Activity

Parameter	Mescaline (Reference)	4,5,6-TMT (Comparator)	Interpretation
5-HT2A Affinity ( )	~300 - 500 nM	> 5,000 nM (Predicted)	4,5,6-TMT binds poorly due to steric bulk at the 4-position.
5-HT2C Affinity ( )	~1,000 nM	Low Affinity	Lack of selectivity.
Functional Efficacy ( )	Partial Agonist (80-100%)	Antagonist / Weak Partial	Steric hindrance prevents receptor activation (TM5/TM6 movement).
In Vivo Potency (Human)	200 - 400 mg	Inactive / >500 mg	4,5,6-TMT is not a viable psychedelic in humans.
Metabolic Stability	MAO substrate (slow)	MAO substrate (rapid)	Tryptamine amine is more accessible to MAO than alpha-methylated variants.

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> *Critical Insight: The "Mescaline of the Tryptamines" is historically considered to be 5,6,7-trimethoxytryptamine, not 4,5,6. Even 5,6,7-TMT is largely inactive in humans (Shulgin, TiHKAL Entry 54), proving that simply grafting the 3,4,5-pattern onto an indole is a failed strategy.*

Experimental Protocols

To verify the inactivity of 4,5,6-TMT compared to Mescaline, two complementary assays are required: a binding assay (affinity) and a functional assay (efficacy).

Protocol A: [3H]-Ketanserin Radioligand Binding Assay

Purpose: To determine the affinity (

) of the compounds for the 5-HT2A receptor.

- Cell Line: HEK293 cells stably expressing human 5-HT2A receptors.
- Membrane Preparation:
  - Harvest cells and homogenize in 50 mM Tris-HCl (pH 7.4).
  - Centrifuge at 40,000 x g for 20 min; resuspend pellet.
- Assay Setup:
  - Total Binding: 200 µL membrane + 25 µL [3H]-Ketanserin (1 nM final) + 25 µL Buffer.
  - Non-Specific Binding (NSB): Add 10 µM Methysergide.
  - Test Compounds: Add Mescaline or 4,5,6-TMT at concentrations ranging from

    to

    M.

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- Incubation: 60 minutes at 37°C.
- Filtration: Rapid filtration through GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Protocol B: Calcium Flux Functional Assay (FLIPR)

Purpose: To determine if the compound activates the receptor (Agonist) or blocks it (Antagonist).

- Dye Loading:
  - Seed CHO-K1 cells expressing 5-HT2A in 96-well black plates.
  - Incubate with Calcium-4 assay kit (Molecular Devices) for 45 min at 37°C.
- Compound Addition:
  - Prepare 4,5,6-TMT and Mescaline in assay buffer (HBSS + 20 mM HEPES).
  - Use a FLIPR Tetra system to add compounds to cells.
- Measurement:
  - Monitor fluorescence (Ex 485nm / Em 525nm) for 180 seconds.
  - Agonist Mode: Measure peak fluorescence increase relative to baseline.
  - Antagonist Mode: Pre-incubate with test compound, then challenge with 5-HT (

).
- Data Processing: Plot Response vs. Log[Concentration] to determine

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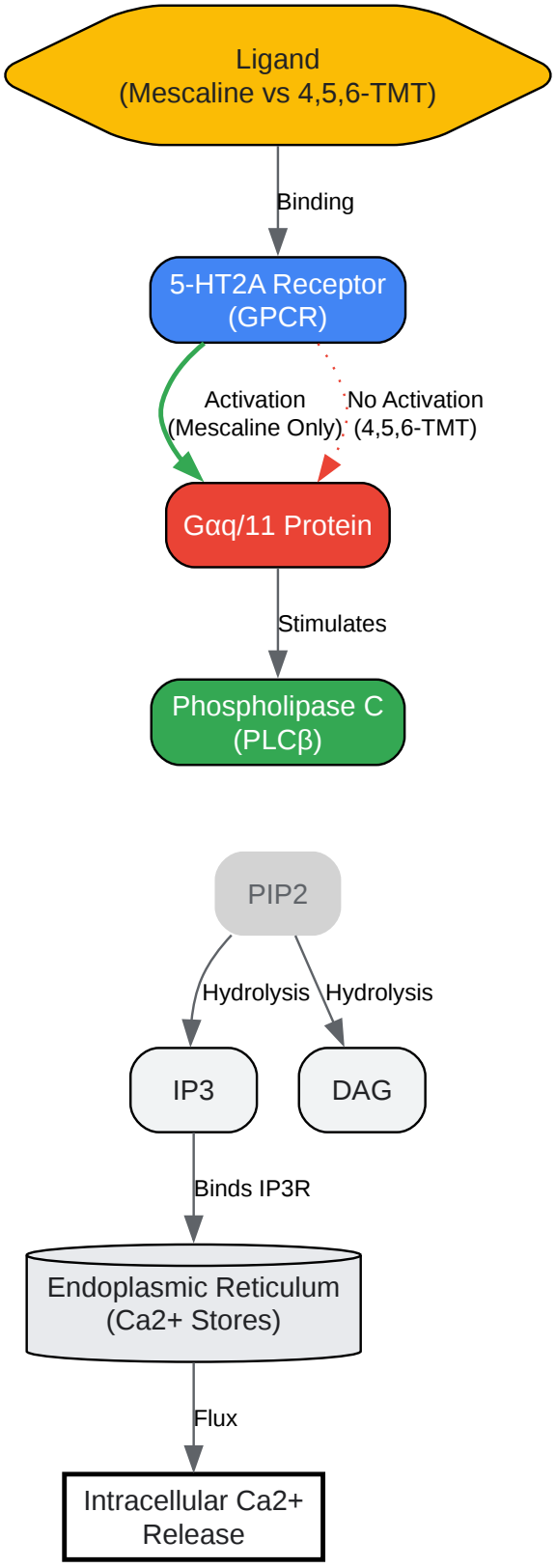
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Signaling Pathway Visualization

Understanding the downstream effects (or lack thereof) is crucial. Mescaline activates the Gq-PLC-IP3 pathway. 4,5,6-TMT fails to induce the conformational change required for Gq coupling.

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Caption: The Gq/11 signaling cascade. Mescaline triggers this pathway; 4,5,6-TMT fails to recruit Gq efficiently.

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